

5-Bromopyrazine-2-carboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-Bromopyrazine-2-carboxylic acid

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An In-Depth Technical Guide to 5-Bromopyrazine-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromopyrazine-2-carboxylic acid**, a key heterocyclic building block in medicinal chemistry and materials science. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and IUPAC Name

5-Bromopyrazine-2-carboxylic acid is a heterocyclic compound featuring a pyrazine ring substituted with a bromine atom and a carboxylic acid group.

Chemical Structure:

IUPAC Name: **5-bromopyrazine-2-carboxylic acid**.[\[1\]](#)

Physicochemical Properties

A summary of the key quantitative data for **5-Bromopyrazine-2-carboxylic acid** is presented in the table below for easy reference and comparison.

| Property | Value | Source |
|--------------------------------|-------------------------|------------|
| Molecular Formula | <chem>C5H3BrN2O2</chem> | PubChem[1] |
| Molecular Weight | 202.99 g/mol | PubChem[1] |
| CAS Number | 876161-05-6 | PubChem[1] |
| Appearance | Solid (predicted) | --- |
| XLogP3 | 0.7 | PubChem[1] |
| Hydrogen Bond Donor Count | 1 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 4 | PubChem[1] |
| Rotatable Bond Count | 1 | PubChem[1] |
| Exact Mass | 201.93779 g/mol | PubChem[1] |
| Monoisotopic Mass | 201.93779 g/mol | PubChem[1] |
| Topological Polar Surface Area | 63.1 Å ² | PubChem[1] |
| Heavy Atom Count | 10 | PubChem[1] |

Experimental Protocols

The synthesis of **5-Bromopyrazine-2-carboxylic acid** can be achieved through the oxidation of 5-bromo-2-methylpyrazine. The following protocol is adapted from a similar synthesis of a pyridine analog and is expected to yield the desired product.[2]

Synthesis of **5-Bromopyrazine-2-carboxylic acid** from 5-bromo-2-methylpyrazine

Materials:

- 5-bromo-2-methylpyrazine
- Potassium permanganate (KMnO₄)
- Water

- Hydrochloric acid (HCl), 6 mol/L
- Ethanol

Equipment:

- 250 mL three-necked flask
- Thermometer
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Filtration apparatus
- Recrystallization apparatus

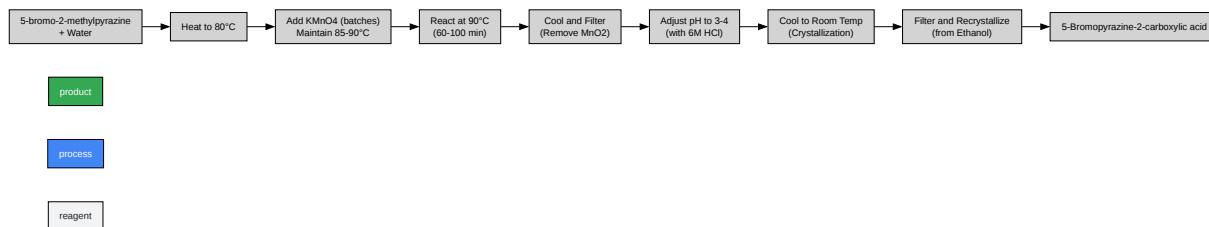
Procedure:

- Reaction Setup: In a 250 mL three-necked flask equipped with a stirrer, thermometer, and reflux condenser, add 5-bromo-2-methylpyrazine (0.1 mol) and 100 mL of water.
- Heating: Heat the mixture to 80°C with stirring.
- Addition of Oxidant: Slowly add potassium permanganate (0.2-0.3 mol) in batches to the reaction mixture. Maintain the reaction temperature at 85-90°C.
- Reaction Time: Continue the reaction at 90°C for 60-100 minutes.
- Work-up: After the reaction is complete, cool the mixture and filter to remove manganese dioxide.
- Acidification: Adjust the pH of the filtrate to 3-4 with 6 mol/L hydrochloric acid.
- Crystallization: Cool the acidified solution to room temperature to induce crystallization of the product.

- Purification: Collect the crude product by filtration and recrystallize from ethanol to obtain pure **5-Bromopyrazine-2-carboxylic acid**.

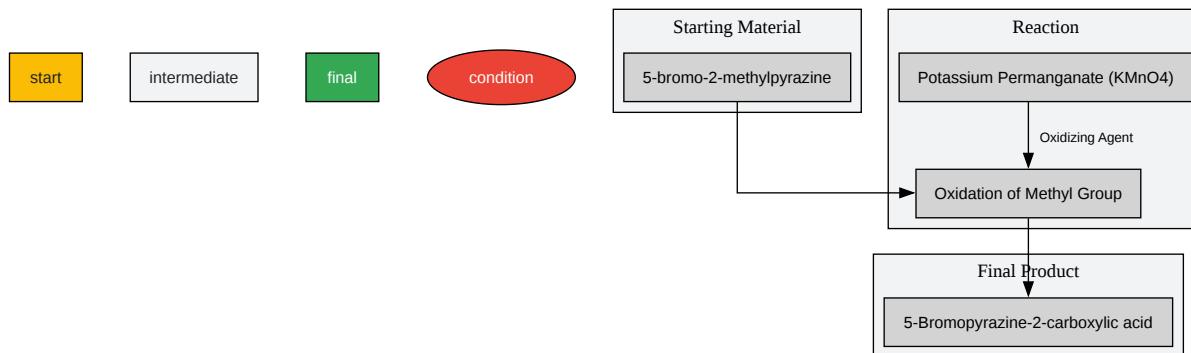
Visualizations

The following diagrams illustrate the logical workflow of the synthesis of **5-Bromopyrazine-2-carboxylic acid**.



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Caption: Synthetic workflow for **5-Bromopyrazine-2-carboxylic acid**.



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Caption: Key transformation in the synthesis of **5-Bromopyrazine-2-carboxylic acid**.

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References

- 1. 5-Bromopyrazine-2-carboxylic acid | C5H3BrN2O2 | CID 18779790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN104987308A - Preparation method for 5-bromine-2-picolinic acid - Google Patents [patents.google.com]
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